

Solid solubility of yttrium in magnesium matrix

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Compound of Interest

Compound Name: Magnesium--yttrium (2/1)

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An In-depth Technical Guide to the Solid Solubility of Yttrium in a Magnesium Matrix

Introduction

Magnesium (Mg) alloys are at the forefront of lightweight structural materials, offering significant potential for weight reduction in the aerospace, automotive, and biomedical sectors. The addition of alloying elements is crucial for enhancing their mechanical properties and performance. Among various alloying elements, Yttrium (Y), a rare earth element, is particularly effective in improving the strength, creep resistance, and thermal stability of magnesium alloys. A key factor underpinning these improvements is the solid solubility of yttrium in the α -Mg matrix.

This technical guide provides a comprehensive overview of the solid solubility of yttrium in magnesium. It details the quantitative solubility limits, the experimental protocols used for their determination, and the fundamental mechanisms involved. This document is intended for materials scientists, researchers, and engineers working on the development and characterization of advanced magnesium alloys.

Mechanism of Yttrium Solubility in Magnesium

Yttrium dissolves in the hexagonal close-packed (HCP) crystal lattice of magnesium primarily through a substitutional mechanism. In this process, yttrium atoms, which are larger than magnesium atoms, replace magnesium atoms at their lattice sites. This substitution creates localized stress fields within the crystal lattice that impede the movement of dislocations, a fundamental process of plastic deformation. This impediment is the basis for solid solution



strengthening, a key mechanism by which yttrium enhances the mechanical strength of magnesium.

The extent of solid solubility is governed by thermodynamic principles and is highly dependent on temperature. At elevated temperatures, the magnesium lattice can accommodate a significant number of yttrium atoms, forming a single-phase solid solution (α -Mg). As the temperature decreases, the solubility limit drops, leading to the precipitation of secondary, yttrium-rich intermetallic phases (e.g., Mg₂₄Y₅) if the cooling rate is slow enough to allow for atomic diffusion.

Quantitative Solid Solubility Data

The solid solubility of yttrium in the α -Mg matrix decreases significantly as the temperature drops from the eutectic point. The maximum solubility occurs at the eutectic temperature of approximately 566°C (1051°F). Below this temperature, the solvus line on the Mg-Y phase diagram defines the boundary of the single-phase α -Mg region.

The table below summarizes the experimentally determined solid solubility of yttrium in magnesium at various temperatures. It is important to note that slight variations exist in the literature due to different experimental techniques and equilibrium conditions.

Temperature (°C)	Temperature (°F)	Solubility (wt. % Y)	Solubility (at. % Y)	Reference(s)
566	1051	~12.6	~3.78	_
566	1051	12.47	3.75	_
450	842	~9.21*	2.7	_

Value calculated

from atomic

percent reported

in the source.

Experimental Protocols for Determining Solid Solubility



The determination of the solvus boundary in an alloy system is a critical step in materials characterization. Several experimental techniques are employed to accurately measure the solid solubility of yttrium in magnesium.

Metallographic and Microanalysis Method

This is a widely used technique that involves heat treatment followed by microstructural and compositional analysis. The workflow consists of several key steps:

- Alloy Preparation: High-purity magnesium and yttrium are melted in a controlled atmosphere (e.g., under an inert gas like Argon) to prevent oxidation and cast into ingots.
- Homogenization: The as-cast alloy is annealed at a high temperature (e.g., ~525°C) for an extended period (24 hours or more) to dissolve any existing secondary phases and create a chemically uniform single-phase solid solution.
- Isothermal Aging: The homogenized samples are then aged at various lower temperatures for a duration sufficient to achieve thermodynami
- To cite this document: BenchChem. [Solid solubility of yttrium in magnesium matrix].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15489919#solid-solubility-of-yttrium-in-magnesium-matrix]

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